

2-Hydroxyethyl acrylate monomer structure and reactivity

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Compound Name: 2-Hydroxyethyl acrylate

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An In-depth Technical Guide to **2-Hydroxyethyl Acrylate** (2-HEA): Structure, Reactivity, and Applications

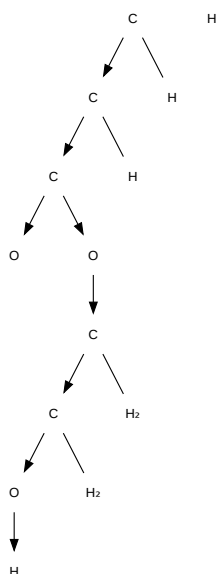
Introduction

2-Hydroxyethyl acrylate (2-HEA) is a bifunctional organic compound with the chemical formula $C_5H_8O_3$.^[1] As a monomer, it is distinguished by the presence of two highly reactive functional groups: a polymerizable acrylate group and a primary hydroxyl group.^[2] This dual functionality makes 2-HEA a versatile building block in polymer synthesis, enabling the creation of polymers with tailored properties such as hydrophilicity, adhesion, and cross-linking capabilities.^[3]

This technical guide provides a comprehensive overview of the structure, properties, reactivity, and experimental protocols related to **2-Hydroxyethyl acrylate**. It is intended for researchers, scientists, and professionals in drug development who utilize functional polymers in their work. The guide covers key aspects from fundamental chemical properties to its application in advanced systems like hydrogels for drug delivery.^[2]^[4]

Chemical Structure and Properties

2-HEA is a clear, colorless, viscous liquid with a mild, ester-like odor.^[5]^[6] Its structure consists of a vinyl group attached to a carbonyl group, forming the acrylate moiety, and an ethyl chain terminated by a hydroxyl group.



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Caption: Chemical structure of **2-Hydroxyethyl acrylate** (2-HEA).

Physical and Chemical Properties

The physical and chemical properties of 2-HEA are summarized in the table below. It is miscible with water and soluble in most common organic solvents.[7]

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₈ O ₃	[5][6]
Molar Mass	116.11 g/mol	[5][6]
Appearance	Clear, colorless liquid	[5]
Odor	Sweet, pleasant, ester-like	[5][6]
Density	1.106 g/cm ³ at 25°C	[6]
Boiling Point	200°C at 1013 hPa	[6][8]
Freezing Point	< -60°C	[6][8]
Flash Point	101°C	[6]
Vapor Pressure	0.1 mbar at 21.4°C	[6][8]
Water Solubility	1000 g/L at 20°C (Miscible)	[5][8]
Viscosity	11.17 mPa·s at 25°C	[6]
log Kow (Partition Coeff.)	-0.17 to -0.21	[5][8]

Reactivity and Polymerization

2-HEA's reactivity is dominated by its two functional groups. The acrylate group readily undergoes free-radical polymerization, while the hydroxyl group can participate in subsequent reactions like esterification or react with isocyanates and epoxides for cross-linking.[2][7]

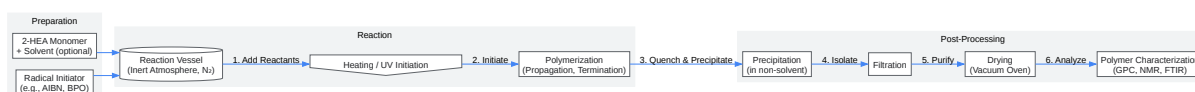
Polymerization

2-HEA can form homopolymers and can be copolymerized with a wide range of other monomers, including acrylic acid and its salts, methacrylates, styrene, and butadiene.[6] This allows for the synthesis of polymers with diverse properties. Polymerization can be initiated by heat, light, or catalysts and may occur exothermically and violently if not controlled.[5] For this

reason, 2-HEA is typically supplied with an inhibitor, such as hydroquinone methyl ether (MEHQ), to prevent premature polymerization.[6][7]

Several polymerization techniques can be employed:

- Bulk Polymerization: Polymerizing the monomer in its pure form. This can lead to high molecular weight, cross-linked polymers that are often insoluble.[9][10]
- Solution Polymerization: The monomer is dissolved in a solvent, which helps dissipate heat and control viscosity.
- Atom Transfer Radical Polymerization (ATRP): A controlled/"living" polymerization technique that allows for the synthesis of well-defined polymers with low polydispersity, even in aqueous solutions.[9][11]



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Caption: Generalized workflow for free-radical polymerization of 2-HEA.

Experimental Protocols

Synthesis of 2-Hydroxyethyl Acrylate

A common industrial method for synthesizing 2-HEA is the reaction of acrylic acid with ethylene oxide.[12]

Materials:

- Acrylic acid
- Ethylene oxide
- Catalyst (e.g., triethylamine or a trivalent chromium salt)[12][13]

- Polymerization inhibitor (e.g., hydroquinone)
- Autoclave or suitable pressure reactor

Protocol:

- Charge a 1L autoclave with acrylic acid (e.g., 108 g, 1.5 mol) and a catalyst like triethylamine (e.g., 2 g, 0.019 mol).[\[12\]](#)
- Seal the autoclave and purge with an inert gas like nitrogen.
- Introduce ethylene oxide (e.g., 88 g, 2 mol) into the sealed reactor.
- Heat the mixture with stirring to approximately 70°C and maintain for 12 hours.[\[12\]](#)
- After the reaction period, cool the mixture to room temperature.
- The resulting product is a crude mixture containing 2-HEA.

Purification

Purification is critical to remove unreacted starting materials, catalyst, and by-products. Vacuum distillation is a common method.[\[12\]](#)[\[13\]](#)

Protocol:

- Transfer the crude reaction mixture to a distillation flask suitable for vacuum distillation.
- Connect the flask to a vacuum distillation apparatus.
- Reduce the pressure (e.g., to 0.3-7 mm Hg).[\[12\]](#)[\[13\]](#)
- Gently heat the mixture. The 2-HEA product will distill at a temperature range of approximately 64-88°C, depending on the pressure.[\[12\]](#)[\[13\]](#)
- Collect the colorless, purified 2-HEA fraction. The catalyst and higher boiling point impurities will remain in the distillation residue.[\[13\]](#)

Polymerization via ATRP (Atom Transfer Radical Polymerization)

This protocol is adapted from the homopolymerization of 2-HEA as described in the literature. [\[11\]](#)

Materials:

- Purified **2-Hydroxyethyl acrylate** (2-HEA) monomer
- Initiator (e.g., methyl 2-bromopropionate, MBP)
- Catalyst (e.g., Copper(I) bromide, CuBr)
- Ligand (e.g., 2,2'-bipyridine, bpy)
- Solvent (e.g., deionized water or bulk)
- Schlenk flask or glass tube
- Nitrogen or Argon source
- Oil bath

Protocol:

- To a glass tube or Schlenk flask, add the catalyst (CuBr) and ligand (bpy). For a typical reaction, the molar ratio of Monomer:Initiator:Cu:Ligand might be 100:1:1:2. [\[11\]](#)
- Add the 2-HEA monomer and solvent (if not a bulk polymerization). For an aqueous polymerization, a 1:1 volume ratio of monomer to water can be used. [\[11\]](#)
- Add the initiator (MBP).
- Seal the tube or flask with a rubber septum and perform three freeze-pump-thaw cycles to degas the mixture.

- Backfill with an inert gas (N₂ or Ar) and place the sealed reaction tube in a preheated oil bath at the desired temperature (e.g., 90°C).[11]
- Allow the polymerization to proceed for the desired time to achieve the target conversion.
- To quench the reaction, cool the tube in an ice bath and expose the mixture to air.
- To isolate the polymer, dissolve the mixture in a suitable solvent (e.g., DMF) and pass it over a column of neutral alumina to remove the copper catalyst. The polymer can then be precipitated from a non-solvent, filtered, and dried in a vacuum oven.[11]

Applications in Drug Development

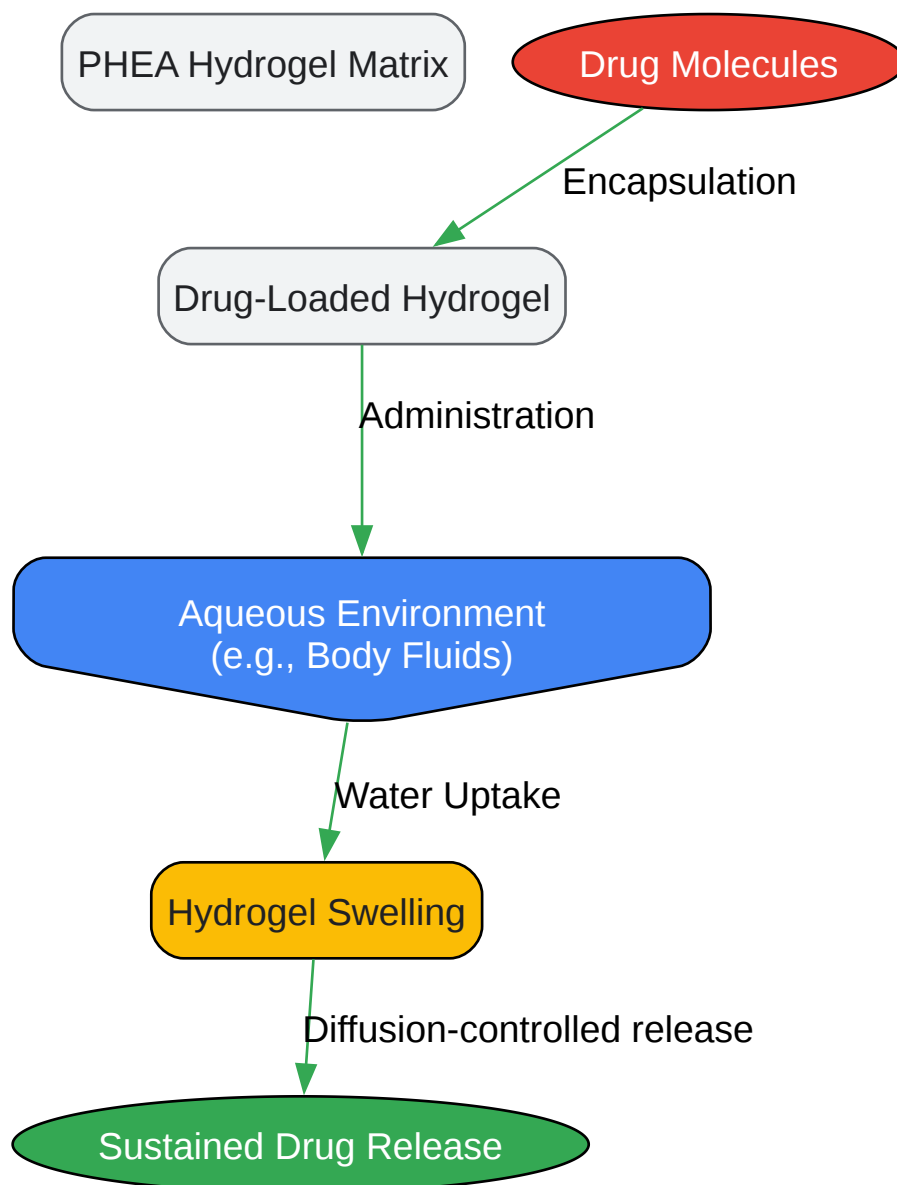
The hydrophilicity and biocompatibility of polymers derived from 2-HEA, known as poly(**2-hydroxyethyl acrylate**) or PHEA, make them highly valuable in biomedical applications.[9][10]

Hydrogels for Drug Delivery

PHEA can be cross-linked to form hydrogels—three-dimensional polymer networks that can absorb and retain large amounts of water.[2] These hydrogels are structurally similar to the native extracellular matrix, making them excellent candidates for drug delivery systems and tissue engineering scaffolds.[14][15]

The hydroxyl groups on the polymer backbone provide sites for attaching drug molecules, and the porous nature of the hydrogel allows for the controlled, sustained release of therapeutic agents.[4][16]

Hydrogel Drug Delivery Mechanism



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Caption: Conceptual diagram of a 2-HEA-based hydrogel for drug delivery.

Safety and Handling

2-HEA is a hazardous chemical that requires careful handling. It is corrosive to tissues, harmful if swallowed, and toxic in contact with skin.[\[5\]](#)[\[17\]](#)[\[18\]](#)

Hazard	Precaution / Information	Reference(s)
Personal Protection	Wear protective gloves, chemical safety goggles or face shield, and appropriate protective clothing. Use in a well-ventilated area or chemical fume hood.	[19] [20] [21]
Polymerization Hazard	Can polymerize violently if heated or contaminated. The reaction is exothermic and may rupture containers.	[5]
Storage	Store in a cool, dry, well-ventilated area below 35°C. Must be stored under air (not inert gas) as oxygen is required for the stabilizer to function.	[6] [19]
Inhibitor	Typically contains an inhibitor (e.g., 250 ± 50 ppm MEHQ). Over time, inhibitor levels can deplete, increasing polymerization risk.	[6] [22]
Spills	Absorb spills with inert material (sand, vermiculite). Prevent entry into drains or waterways.	[19] [23]
First Aid (Skin/Eyes)	Immediately flush skin or eyes with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.	[18] [21] [23]

Conclusion

2-Hydroxyethyl acrylate is a highly functional and reactive monomer with significant utility in polymer science. Its unique combination of a polymerizable acrylate group and a reactive hydroxyl group allows for the synthesis of advanced polymers with applications ranging from industrial coatings and adhesives to sophisticated biomedical materials.[2] For researchers in drug development, 2-HEA-based hydrogels offer a promising platform for creating biocompatible and effective drug delivery systems.[4][14] Adherence to strict safety and handling protocols is essential when working with this versatile yet hazardous compound.

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